

Application Notes and Protocols: D(-)-Pantolactone as a Chiral Auxiliary in Asymmetric Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D(-)-Pantolactone**

Cat. No.: **B8643307**

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Introduction

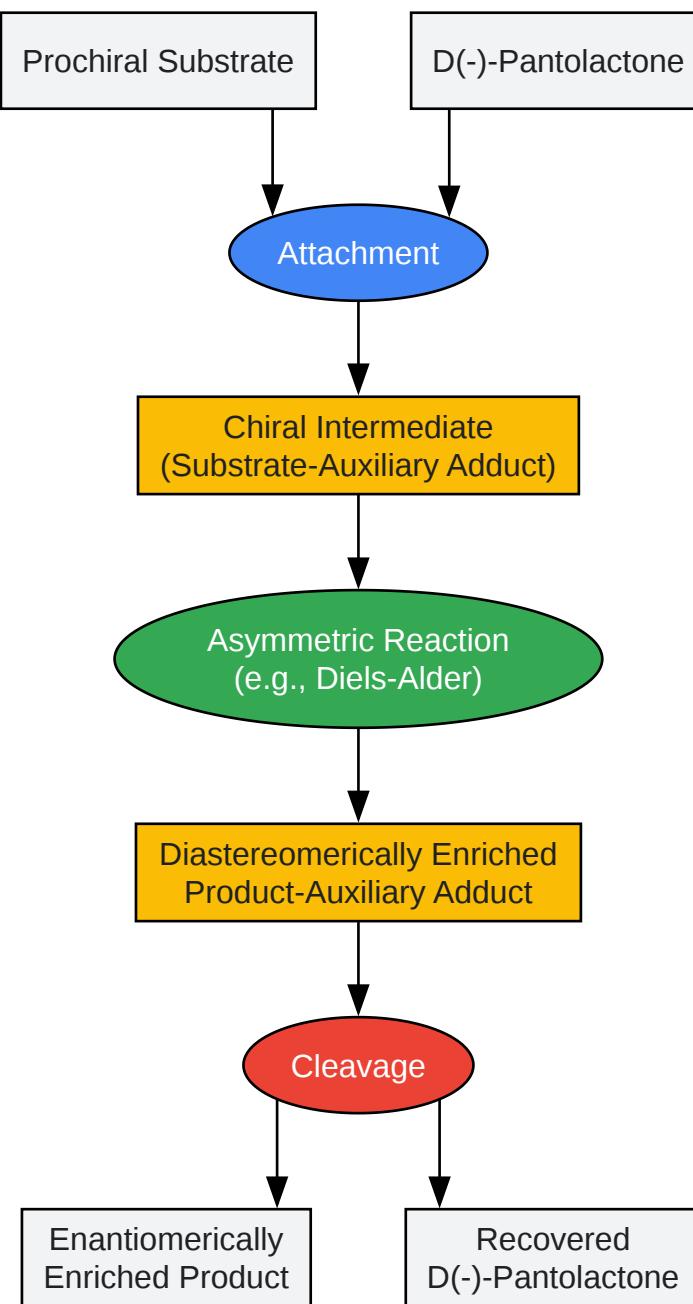
D(-)-Pantolactone, a chiral building block derived from pantothenic acid (Vitamin B5), has emerged as a versatile and efficient chiral auxiliary in asymmetric synthesis. Its rigid bicyclic structure provides a well-defined chiral environment, enabling high levels of stereocontrol in a variety of carbon-carbon bond-forming reactions. The temporary incorporation of **D(-)-pantolactone** onto a prochiral substrate directs the approach of incoming reagents, leading to the formation of a desired stereoisomer with high diastereoselectivity. Subsequent cleavage of the auxiliary yields the enantiomerically enriched product and allows for the recovery and recycling of the pantolactone moiety, rendering it a cost-effective and sustainable choice in chiral synthesis.

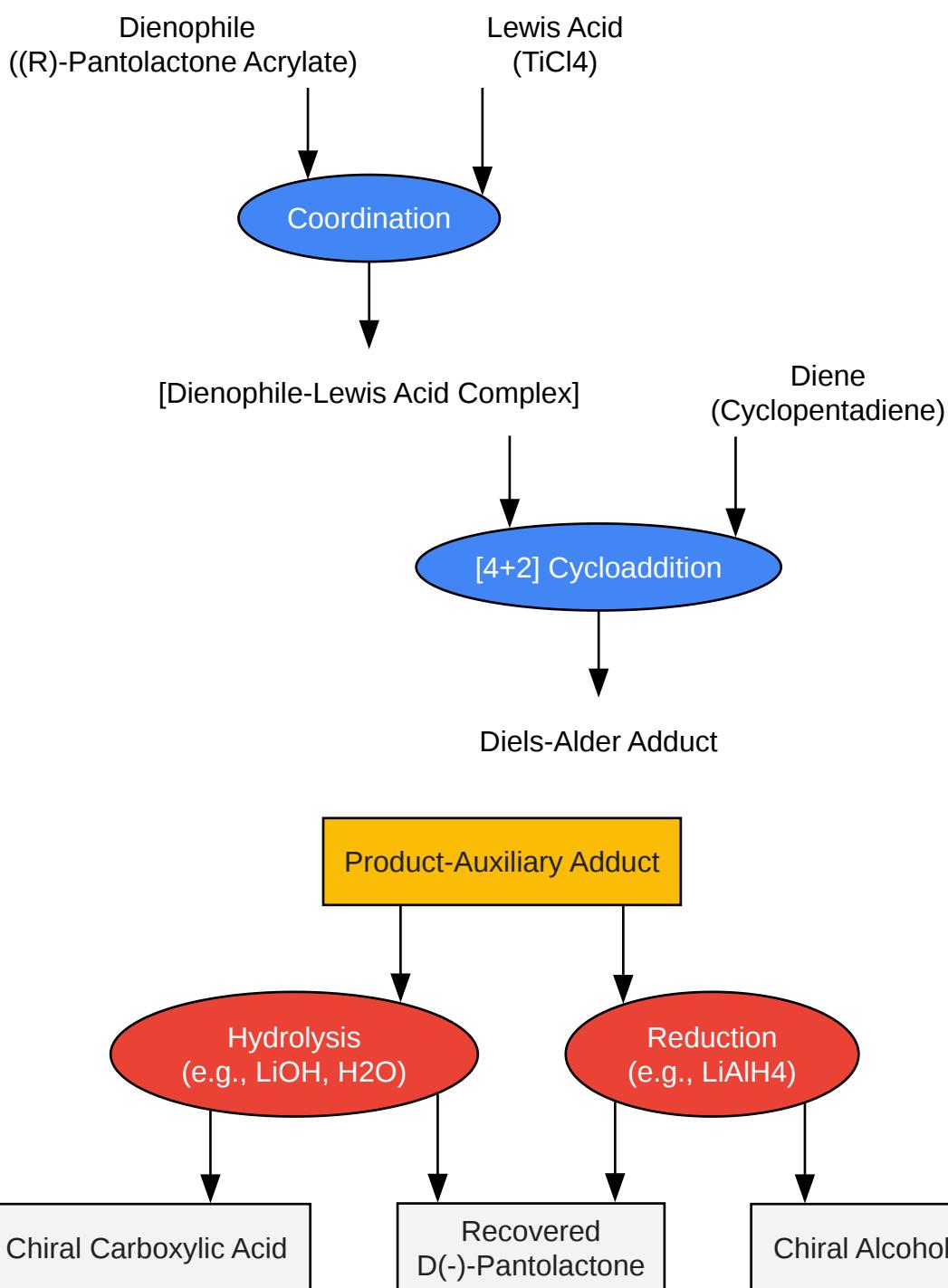
These application notes provide detailed protocols for the use of **D(-)-pantolactone** as a chiral auxiliary in asymmetric Diels-Alder reactions, and explore its potential applications in asymmetric alkylation and aldol reactions.

General Workflow

The use of **D(-)-pantolactone** as a chiral auxiliary follows a three-step sequence: attachment of the auxiliary to a substrate, diastereoselective reaction, and cleavage of the auxiliary to yield

the chiral product.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com